Application Note: Formulation & Handling of 3-(Cyclopentylamino)phenol Hydrochloride

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Compound of Interest

Compound Name:	*3-(Cyclopentylamino)phenol Hydrochloride*
Cat. No.:	*B1159853*

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Abstract & Scope

This technical guide details the physicochemical properties, storage requirements, and formulation protocols for **3-(Cyclopentylamino)phenol Hydrochloride** (CAS: 104903-49-3). While frequently used as a synthetic intermediate or pharmacological probe, this compound presents specific challenges regarding oxidative stability and pH-dependent solubility.

This document is designed for researchers requiring stable, reproducible formulations for in vitro cellular assays and in vivo animal models. It prioritizes methods that prevent the formation of oxidative byproducts (quinones/imines) which can confound experimental data.

Physicochemical Profile & Challenges

Understanding the molecule's behavior is prerequisite to successful formulation.

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Property	Description	Implication for Formulation
Chemical Structure	Phenol ring with a secondary amine (-cyclopentyl) substituent.	Oxidation Risk: The electron-rich ring is susceptible to oxidation, turning solutions pink/brown.
Salt Form	Hydrochloride (HCl).[1]	Acidity: Dissolution in water yields an acidic pH (~3–5).
pKa (Estimated)	Amine: ~5.0–6.0 Phenol: ~10.0	The "pH Trap": At physiological pH (7.4), the amine deprotonates, rendering the molecule neutral and lipophilic, causing precipitation.
Solubility	DMSO: High (>50 mg/mL) Water: Moderate (at acidic pH) PBS (pH 7.4): Poor	Vehicle Selection: Simple saline is often incompatible; co-solvents or complexing agents are required.

Storage & Stability Protocol

CRITICAL: Aminophenols are inherently unstable in the presence of light, oxygen, and moisture. Improper storage leads to rapid degradation.

Standard Operating Procedure (SOP) for Storage

- Temperature: Store solid powder at -20°C.
- Atmosphere: Keep under inert gas (Argon or Nitrogen) whenever possible.
- Container: Amber glass vials with Teflon-lined caps to prevent moisture ingress and light exposure.
- Desiccation: Store vials inside a secondary container (jar) with active desiccant silica.

Visual QC Indicator:

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- Pass: White to off-white crystalline powder.
- Fail: Pink, brown, or distinct violet discoloration (indicates oxidation to quinone-imine species). Discard immediately.

Formulation Protocols

Protocol A: Preparation of Stock Solution (In Vitro / Chemical Use)

Target Concentration: 100 mM in DMSO

Rationale: DMSO is the universal solvent for this compound, preventing hydrolysis and oxidation better than aqueous buffers.

- Calculate: Determine the mass required.
  - MW of HCl salt: ~213.7 g/mol (Verify specific batch MW).
  - Example: For 1 mL of 100 mM stock, weigh 21.4 mg.
- Weigh: Weigh the powder into a sterile, amber microcentrifuge tube.
  - Note: Perform weighing quickly to minimize moisture uptake (hygroscopic salt).
- Dissolve: Add high-grade anhydrous DMSO (Dimethyl Sulfoxide).
- Mix: Vortex for 30 seconds until completely dissolved.
- Aliquot: Divide into single-use aliquots (e.g., 50 µL) to avoid freeze-thaw cycles.
- Store: -20°C or -80°C. Stable for 3–6 months if protected from moisture.

Protocol B: Aqueous Formulation (In Vivo / Animal Studies)

Target: Soluble, physiological pH, suitable for IP or IV injection.

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The Challenge: Dissolving the HCl salt directly in PBS (pH 7.4) often causes immediate precipitation because the pH neutralizes the salt, generating the insoluble free base.

Recommended Vehicle:10% DMSO / 40% PEG400 / 50% Saline or 20% HP-β-CD (Cyclodextrin).

Method 1: Co-solvent Approach (Standard)

This method uses PEG400 to maintain solubility of the neutral species.

- Step 1 (Solubilization): Dissolve 3-(Cyclopentylamino)phenol HCl in pure DMSO (10% of final volume). Ensure complete dissolution.
- Step 2 (Stabilization): Add PEG400 (40% of final volume) to the DMSO solution. Vortex thoroughly.
  - Why? PEG400 acts as a bridge solvent, preventing precipitation when water is added.
- Step 3 (Dilution): Slowly add warm (37°C) Saline (0.9% NaCl) (50% of final volume) dropwise while vortexing.
  - Critical: Do not add the drug solution to the saline; add saline to the drug solution.
- Step 4 (pH Adjustment): Check pH. If < 5.0, adjust carefully with dilute NaOH to pH ~6.0–6.5.
  - Warning: Going above pH 7.0 increases precipitation risk.

Method 2: Cyclodextrin Complexation (Preferred for Sensitive Models)

This method encapsulates the hydrophobic cyclopentyl group, improving solubility without high DMSO content.

- Vehicle Prep: Prepare a 20% (w/v) Hydroxypropyl-β-cyclodextrin (HP-β-CD) solution in sterile water.
- Dissolution: Add the drug powder directly to the vehicle.

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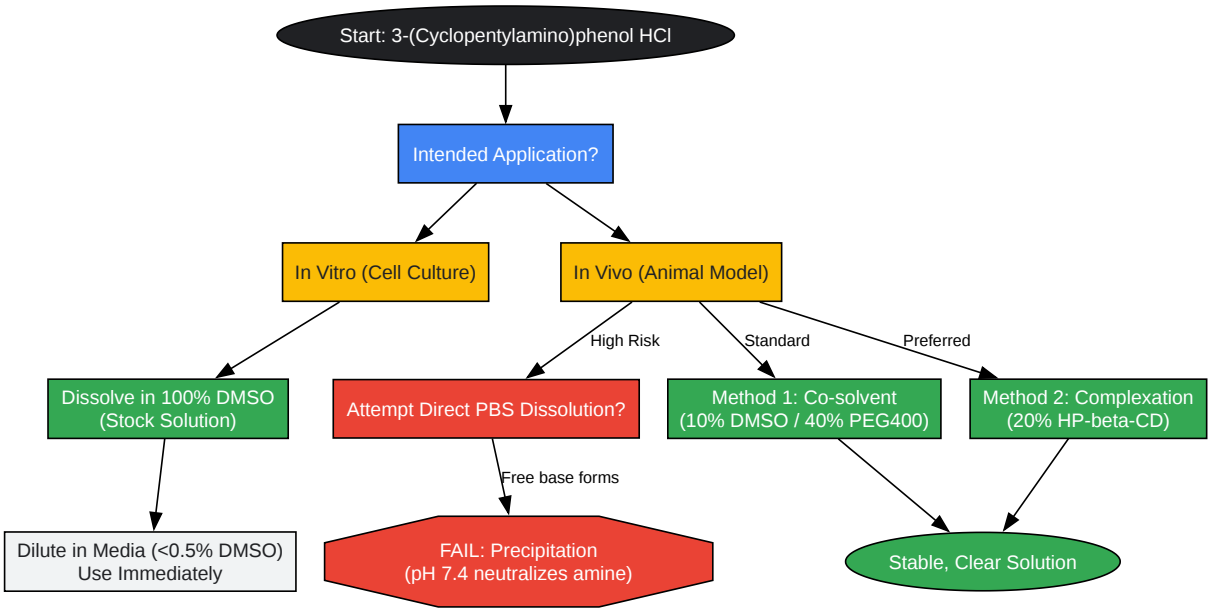
- Sonication: Sonicate at 40°C for 20–30 minutes. The cyclodextrin cavity will encapsulate the drug.
- Filtration: Sterile filter (0.22 µm PVDF) before injection.

Visualizing the Decision Logic

The following diagram illustrates the critical decision pathways for formulating this specific compound, highlighting the "pH Trap."



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Caption: Decision tree for vehicle selection. Direct aqueous dissolution at neutral pH is identified as a high-risk failure point due to free base precipitation.

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Quality Control & Validation

Before using any formulation in an experiment, validate its integrity.

Test	Method	Acceptance Criteria
Visual Inspection	Inspect against white and black backgrounds.	Clear, colorless to faint yellow solution. No particulates.
pH Check	Micro-pH probe.	In Vivo: 5.5 – 7.0 (tolerable). In Vitro: N/A (Media buffers).
Purity Check	TLC (Silica, 5% MeOH in DCM).	Single spot. No baseline smear (oxidation products).

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